

# Application Notes and Protocols: Enhancing Samarium(II) Iodide Mediated Reactions with Nickel Iodide

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## Compound of Interest

Compound Name: Nickel iodide

Cat. No.: B083969

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## Introduction

Samarium(II) iodide ( $\text{SmI}_2$ ), known as Kagan's reagent, is a versatile and powerful single-electron transfer reductant widely employed in organic synthesis.<sup>[1][2][3][4]</sup> Its utility spans a broad range of transformations, including functional group reductions and carbon-carbon bond formations.<sup>[1][4]</sup> The reactivity and selectivity of  $\text{SmI}_2$  can be significantly modulated by the use of additives.<sup>[1][3]</sup> Among these, nickel(II) iodide ( $\text{NiI}_2$ ) has emerged as a crucial co-catalyst that dramatically enhances reaction rates and improves yields in various  $\text{SmI}_2$ -mediated processes, most notably in cross-coupling and Barbier-type reactions.<sup>[5][6][7]</sup>

These application notes provide a comprehensive overview of the use of  $\text{NiI}_2$  in conjunction with  $\text{SmI}_2$ , detailing the underlying reaction mechanisms, experimental protocols, and quantitative data to facilitate the application of this powerful reagent system in research and development.

## The Role of Nickel Iodide: A Mechanistic Overview

The addition of catalytic amounts of  $\text{NiI}_2$  to  $\text{SmI}_2$ -mediated reactions leads to a shift in the operative chemical pathway. Mechanistic studies have conclusively shown that  $\text{SmI}_2$  reduces the  $\text{Ni(II)}$  salt to a highly reactive  $\text{Ni(0)}$  species in situ.<sup>[2][5]</sup> This  $\text{Ni(0)}$  complex is the actual

catalyst that participates in the carbon-carbon bond-forming steps. The overall process involves a Ni(0)/Ni(II) catalytic cycle, with Sm(II) acting as the stoichiometric terminal reductant to regenerate the active Ni(0) catalyst.<sup>[1][5]</sup>

This synergistic catalysis circumvents the often sluggish reactivity of substrates with SmI<sub>2</sub> alone and opens up new avenues for efficient bond constructions. The key advantage of the SmI<sub>2</sub>/NiI<sub>2</sub> system lies in its ability to promote reactions that would otherwise require harsh conditions or afford low yields.<sup>[5][6]</sup>

## Applications in Organic Synthesis

The SmI<sub>2</sub>/NiI<sub>2</sub> reagent system has found broad applicability in a variety of synthetic transformations:

- **Barbier Reactions:** The catalytic use of NiI<sub>2</sub> significantly accelerates the Barbier reaction, the coupling of an organic halide with a carbonyl compound.<sup>[5][6]</sup> Reactions that are sluggish with SmI<sub>2</sub> alone can be completed in minutes with the addition of a small amount of NiI<sub>2</sub>.<sup>[5]</sup>
- **Cross-Coupling Reactions:** This system is highly effective for various cross-coupling reactions, enabling the formation of C-C bonds between different types of organic substrates.<sup>[1]</sup>
- **Intramolecular Cyclizations:** The enhanced reactivity of the SmI<sub>2</sub>/NiI<sub>2</sub> system is particularly valuable for the construction of cyclic molecules through intramolecular reactions.<sup>[2][7]</sup> This has been successfully applied in the synthesis of complex natural products.<sup>[6]</sup>
- **Influence on Stereoselectivity:** The choice of additives can influence the stereochemical outcome of SmI<sub>2</sub>-mediated reactions. In some cases, NiI<sub>2</sub> can alter the diastereoselectivity of a cyclization compared to other additives like HMPA.<sup>[1][7]</sup>

## Quantitative Data Summary

The following tables summarize the quantitative data from various publications, highlighting the impact of NiI<sub>2</sub> on reaction outcomes.

Table 1: Effect of Ni(II) Catalysts on the Samarium Barbier Reaction

Entry	Ni Additive (mol%)	Reaction Time	Yield (%)	Reference
1	None	72 h	69	[5]
2	NiI <sub>2</sub> (1)	5-15 min	~100	[5]
3	Ni(acac) <sub>2</sub> (1)	5-15 min	~100	[5]
4	Ni(DPPE) <sub>2</sub> Cl <sub>2</sub> (1)	5-15 min	~100	[5]

Table 2: Sml<sub>2</sub>/NiI<sub>2</sub>-Mediated Tandem Intramolecular Cyclization

Entry	Substrate	Additives (equiv.)	Temperature (°C)	Yield (%)	Reference
1	Unsaturated Lactone	MeOH (1)	-78 to 20	67	[2]

## Experimental Protocols

### Protocol 1: General Procedure for NiI<sub>2</sub>-Catalyzed Samarium Barbier Reaction

This protocol is adapted from a detailed study on the mechanistic role of Ni(II) in Sml<sub>2</sub>-mediated reactions.[5]

Materials:

- Samarium metal (powder)
- Iodine (crystals)
- Anhydrous Tetrahydrofuran (THF)
- Nickel(II) iodide (NiI<sub>2</sub>) or Nickel(II) acetylacetonate (Ni(acac)<sub>2</sub>)
- Alkyl halide (e.g., iodododecane)

- Ketone (e.g., 3-pentanone)
- 0.1 M HCl (for quenching)
- Argon atmosphere

Procedure:

- Preparation of 0.1 M  $\text{SmI}_2$  solution in THF:
  - Flame-dry a round-bottom flask equipped with a magnetic stir bar under vacuum and backfill with argon.
  - Add samarium metal (1.3 mmol, 1 equiv.) and iodine (1.0 mmol, 0.77 equiv.) to the flask.
  - Add anhydrous, degassed THF (10 mL) via syringe.
  - Stir the mixture vigorously at room temperature for at least 2 hours, or until the characteristic deep blue color of  $\text{SmI}_2$  is observed.
- Barbier Reaction:
  - In a separate flame-dried and argon-flushed flask, dissolve the Ni(II) salt (e.g.,  $\text{NiI}_2$ , 0.01 mmol, 1 mol%) in anhydrous THF (2 mL).
  - To this solution, add the freshly prepared 0.1 M  $\text{SmI}_2$  solution (10 mL, 1.0 mmol) dropwise. The solution will typically turn brown.
  - In another dry vial, prepare a solution of the alkyl halide (0.45 mmol) and the ketone (0.45 mmol) in anhydrous THF (2 mL).
  - Add the substrate solution dropwise to the  $\text{SmI}_2/\text{Ni(II)}$  mixture.
  - Stir the reaction at room temperature. The reaction is typically complete within 5-15 minutes, indicated by a color change from blue/brown to yellow-green.
  - Quench the reaction by exposing it to air and adding 0.1 M HCl.

- Extract the product with an organic solvent, dry the organic layer, and purify by standard methods (e.g., column chromatography).

## Protocol 2: $\text{SmI}_2/\text{NiI}_2$ -Mediated Tandem Intramolecular Conjugate Addition/Nucleophilic Acyl Substitution

This protocol is based on the development of a one-pot tandem cyclization.<sup>[2]</sup>

Materials:

- Samarium metal (powder)
- Diiodomethane ( $\text{CH}_2\text{I}_2$ )
- Anhydrous Tetrahydrofuran (THF)
- Nickel(II) iodide ( $\text{NiI}_2$ )
- Unsaturated lactone substrate
- Methanol ( $\text{MeOH}$ )
- Saturated aqueous solution of Rochelle's salt (for quenching)
- Ethyl acetate (for extraction)
- Nitrogen atmosphere

Procedure:

- Preparation of  $\text{SmI}_2$  solution:
  - To a flame-dried Schlenk flask under a nitrogen atmosphere, add samarium metal (6.0 mmol).
  - Add dry THF (60 mL) and cool the suspension to 0 °C.
  - Add diiodomethane (6.0 mmol) and warm the mixture to room temperature.

- Stir in the dark for 3 hours to obtain a dark blue solution of  $\text{SmI}_2$ .
- Tandem Cyclization:
  - Cool the  $\text{SmI}_2$  solution to  $-78\text{ }^\circ\text{C}$ .
  - Add  $\text{NiI}_2$  (0.16 mmol, 3 mol%) under a stream of nitrogen.
  - Prepare a solution of the unsaturated lactone substrate (1.0 mmol) and methanol (1.0 mmol) in THF (10 mL).
  - Add this solution dropwise to the cold  $\text{SmI}_2/\text{NiI}_2$  mixture.
  - Slowly warm the reaction mixture to  $20\text{ }^\circ\text{C}$  over 5 hours and maintain this temperature for 2.5 days.
  - Quench the reaction by adding a saturated aqueous solution of Rochelle's salt (25 mL).
  - Stir the mixture for 3 hours at room temperature.
  - Extract the aqueous layer with ethyl acetate.
  - Dry the combined organic extracts and concentrate to yield the crude product.
  - Purify the product by column chromatography.

## Visualizations

## Reaction Mechanism

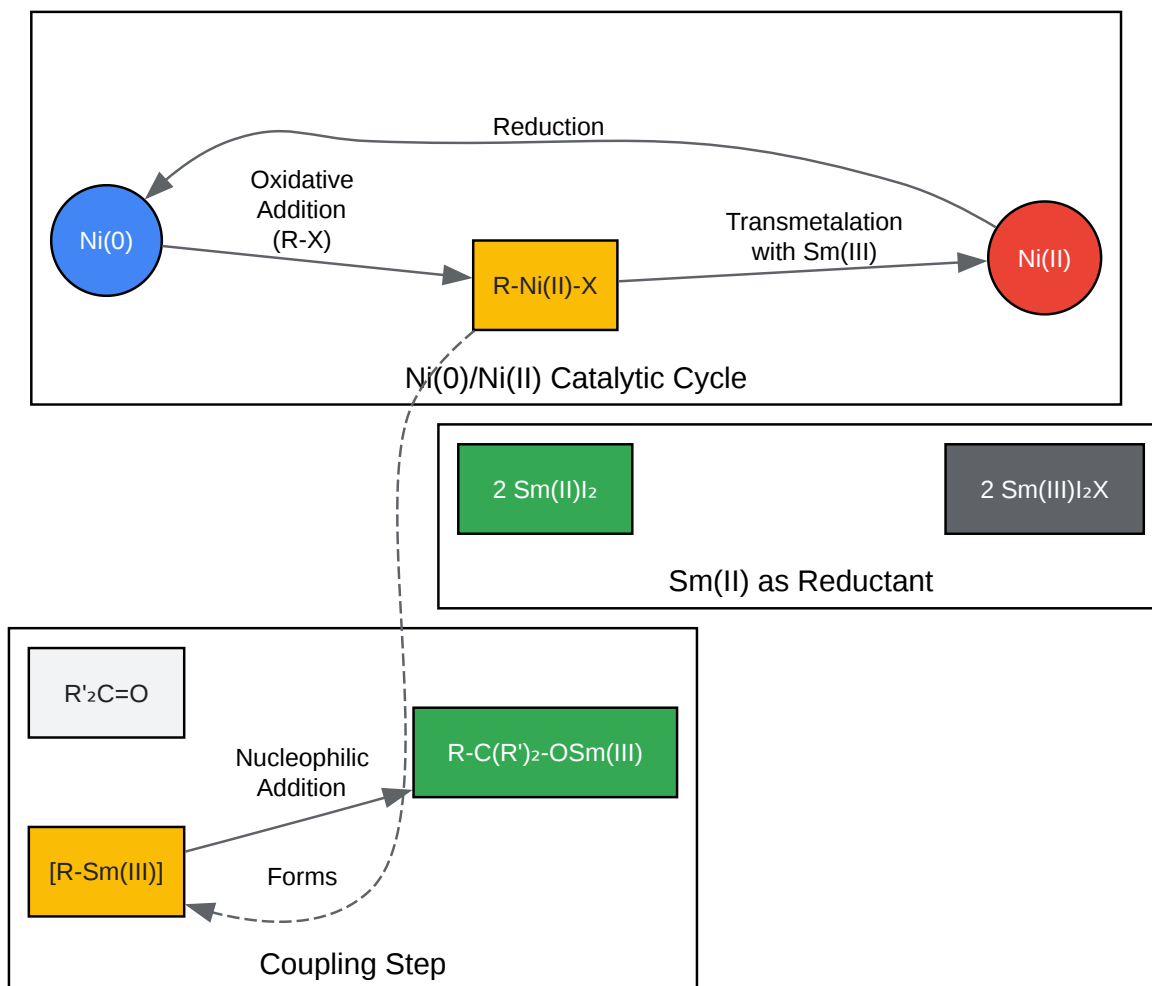


Figure 1: Catalytic Cycle of Ni(II) in SmI<sub>2</sub>-Mediated Barbier Reaction

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Caption: Catalytic cycle of the SmI<sub>2</sub>/NiI<sub>2</sub>-mediated Barbier reaction.

## Experimental Workflow

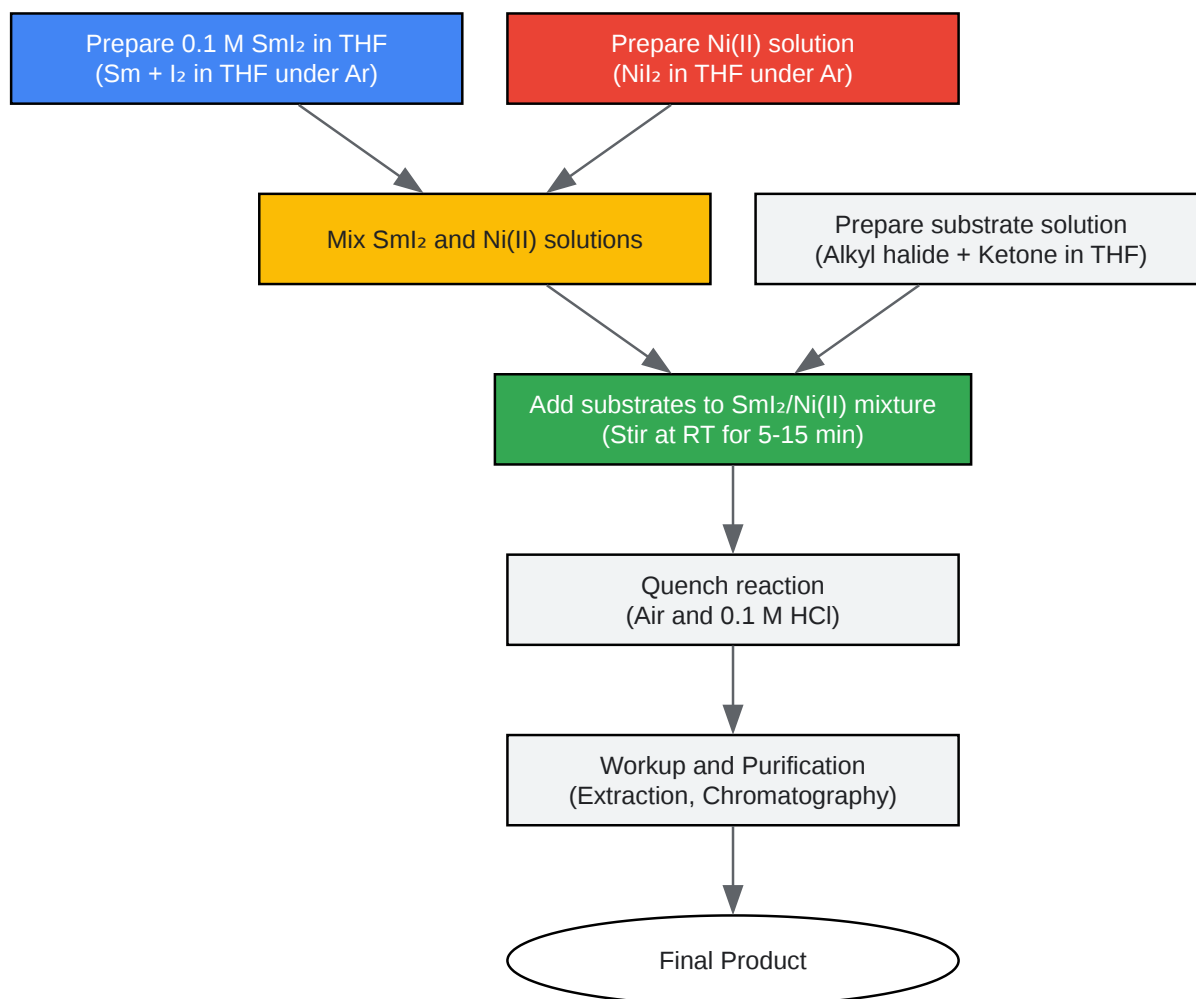


Figure 2: General Experimental Workflow

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